

2-tert-Butylcyclohexyl Acetate: A Technical Guide to its Properties and Applications

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Compound of Interest

Compound Name: 2-tert-Butylcyclohexyl acetate

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Abstract

2-tert-Butylcyclohexyl acetate, a colorless liquid with a characteristic fruity, woody aroma, is a widely utilized synthetic fragrance ingredient. While its primary application lies within the fragrance and cosmetics industries, it also finds use as a solvent in various formulations, including coatings and adhesives. This technical guide provides a comprehensive overview of the physicochemical properties of **2-tert-butylcyclohexyl acetate**, its synthesis, and its established applications. Notably, while categorized as a solvent in certain industrial contexts, its use as a reaction medium in chemical synthesis is not well-documented in scientific literature. This paper aims to consolidate the existing knowledge and highlight potential areas for future research into its broader applications as a solvent.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of a solvent is crucial for its application. The key properties of **2-tert-butylcyclohexyl acetate** are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference
Chemical Formula	C ₁₂ H ₂₂ O ₂	[1][2]
Molecular Weight	198.30 g/mol	[1][2]
Appearance	Colorless liquid	[3]
Boiling Point	220 - 222 °C	[3]
Density	0.941 g/cm ³	[3]
Refractive Index (n _{20/D})	1.450 - 1.455	[3]
Solubility in Water	7.462 mg/L @ 25 °C (estimated)	[2]
Flash Point	87 °C	[4]
Vapor Pressure	0.103 mmHg @ 25 °C (estimated)	[5]

Table 2: Chromatographic and Spectroscopic Data

Parameter	Value	Reference
Kovats Retention Index (Standard non-polar)	1281.6, 1305.5	[1]
Top 5 Mass Spectrum Peaks (m/z)	57, 82, 43, 67, 41	[6]

Table 3: Safety and Handling

Aspect	Information	Reference
GHS Hazard Statements	H411: Toxic to aquatic life with long lasting effects.	[4][7]
Precautionary Statements	P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container to an approved disposal site.	[4][7]
Incompatible Materials	Strong acids, alkalis, or oxidizing agents.	[4]
Storage Conditions	Store in a well-ventilated place. Keep container tightly closed. Keep cool.	[4]

Synthesis of 2-tert-Butylcyclohexyl Acetate

The most common method for synthesizing **2-tert-butylcyclohexyl acetate** is through the esterification of 2-tert-butylcyclohexanol with acetic anhydride or acetic acid.

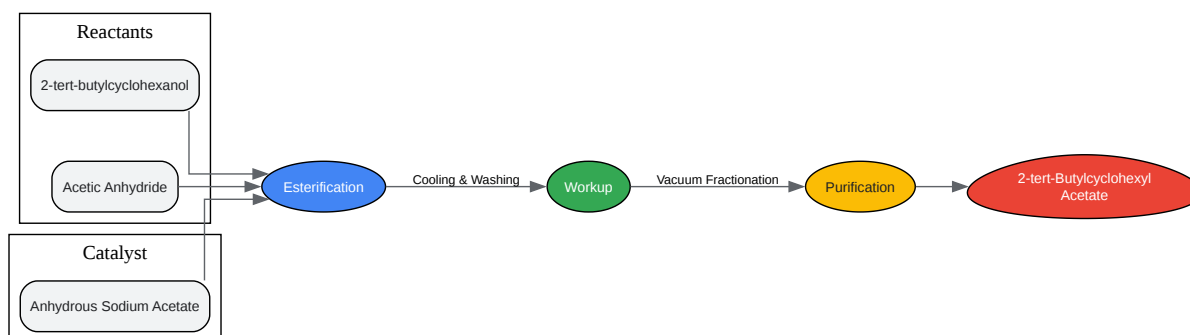
Experimental Protocol: Esterification of 2-tert-Butylcyclohexanol

Materials:

- 2-tert-butylcyclohexanol
- Acetic anhydride
- Anhydrous sodium acetate (catalyst)
- Water
- 2% Sodium hydroxide solution
- Saturated sodium chloride solution

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 2-tert-butylcyclohexanol, acetic anhydride, and a catalytic amount of anhydrous sodium acetate.
- Heat the reaction mixture to reflux (approximately 145-150 °C) for 5 hours.
- After cooling to room temperature, wash the mixture successively with water, 2% sodium hydroxide solution, and saturated sodium chloride solution.
- Separate the organic layer and purify by vacuum fractionation to obtain **2-tert-butylcyclohexyl acetate**.



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Synthesis of 2-tert-Butylcyclohexyl Acetate.

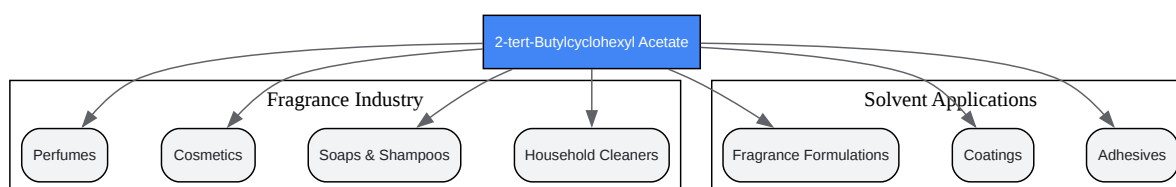
Applications of 2-tert-Butylcyclohexyl Acetate Fragrance Industry

The primary application of **2-tert-butylcyclohexyl acetate** is as a fragrance ingredient in a wide array of consumer products. Its fresh, fruity, and woody scent makes it a versatile

component in perfumes, cosmetics, soaps, shampoos, and household cleaners.[8][9] The stability of the ester functional group ensures the longevity of the fragrance in various formulations.

Solvent in Formulations

2-tert-Butylcyclohexyl acetate is also utilized as a solvent, primarily in the context of dissolving and carrying other fragrance components in cosmetic and personal care products.[1][3] Its low volatility and good solvency power for many organic compounds make it suitable for these applications.[3] It is also used as a solvent in the formulation of coatings and adhesives, where it can improve the application properties of the product.[3]



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Primary Applications of **2-tert-Butylcyclohexyl Acetate**.

2-tert-Butylcyclohexyl Acetate as a Solvent in Chemical Reactions: A Literature Gap

Despite its classification as a solvent in certain industrial applications, a comprehensive review of the scientific literature reveals a significant lack of data on the use of **2-tert-butylcyclohexyl acetate** as a reaction medium for chemical synthesis. No specific examples of reactions conducted in this solvent, complete with experimental protocols and quantitative data on yields or reaction kinetics, were found.

This presents a notable knowledge gap. Given its high boiling point, stability, and solvency for organic compounds, **2-tert-butylcyclohexyl acetate** could potentially serve as a useful solvent

in certain organic reactions. Its relatively low polarity, as suggested by its poor water solubility, would make it suitable for reactions involving non-polar reactants.

Potential as a Green Solvent

The principles of green chemistry encourage the use of safer solvents. While **2-tert-butylcyclohexyl acetate** is classified as toxic to aquatic life, its low volatility could reduce worker exposure and environmental release compared to more volatile solvents.[4] Further research is needed to evaluate its biodegradability and overall environmental impact to determine its viability as a "greener" alternative to conventional solvents.

Conclusion and Future Outlook

2-tert-Butylcyclohexyl acetate is a well-established fragrance ingredient and a functional solvent in various formulations. Its physicochemical properties are well-characterized, and its synthesis is straightforward. However, its potential as a solvent for chemical reactions remains largely unexplored. Future research should focus on:

- Investigating its performance as a reaction medium for a range of organic transformations.
- Quantifying its solvent parameters, such as polarity indices, to better predict its behavior.
- Conducting a thorough environmental impact assessment to evaluate its potential as a green solvent.

Addressing these research gaps could unlock new applications for this readily available industrial chemical, extending its utility beyond the fragrance industry and into the realm of synthetic chemistry.

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